

What are the chemical properties of zinc sulfate monohydrate?

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Compound of Interest

Compound Name: Zinc sulfate monohydrate

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An In-depth Technical Guide to the Chemical Properties of **Zinc Sulfate Monohydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **zinc sulfate monohydrate** ($\text{ZnSO}_4 \cdot \text{H}_2\text{O}$). The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise, quantitative data and an understanding of its chemical behavior.

Physicochemical Properties

Zinc sulfate monohydrate is an inorganic compound that exists as a white, crystalline, or powdered solid. It is odorless and readily soluble in water.^{[1][2]} This compound is known for its hygroscopic nature, meaning it readily absorbs moisture from the air.^[1]

Table 1: General and Physical Properties of **Zinc Sulfate Monohydrate**

Property	Value	Reference
Chemical Formula	ZnSO ₄ ·H ₂ O	[3]
Molecular Weight	179.47 g/mol	[4]
Appearance	White, free-flowing powder or crystalline solid	[2][3]
Odor	Odorless	[5]
Density	3.28 gm/cm ³	[3]
Melting Point	Decomposes at 238°C	[3][6]
pH (50g/L in H ₂ O at 20°C)	4.0 - 5.6	[7]

Solubility Profile

Zinc sulfate monohydrate is highly soluble in water.[2] Its solubility is a critical parameter in various applications, including the preparation of aqueous solutions for chemical reactions, pharmaceutical formulations, and agricultural uses. It is slightly soluble in alcohol and insoluble in acetone.[7]

Table 2: Solubility of **Zinc Sulfate Monohydrate**

Solvent	Solubility	Reference
Water	Soluble	[7]
Alcohol	Slightly soluble	[7]
Acetone	Insoluble	[7]

Stability and Reactivity

Zinc sulfate monohydrate is a stable compound under normal storage conditions.[8][9] It is incompatible with strong oxidizing agents, strong acids, and bases.[8][9]

Thermal Decomposition

Upon heating, **zinc sulfate monohydrate** undergoes dehydration and subsequent decomposition. The monohydrate loses its water molecule at temperatures above 238°C.^[10] Further heating to around 680°C leads to decomposition into zinc oxide (ZnO) and sulfur dioxide (SO₂), which are hazardous fumes.^[4]

The thermal decomposition process can be summarized as follows:

- Dehydration: The process begins with the removal of the water of hydration. For **zinc sulfate monohydrate**, this occurs around 238°C.
- Decomposition: At higher temperatures (above 680°C), the anhydrous zinc sulfate decomposes.

Experimental Protocols

Detailed experimental protocols for the determination of all chemical properties are extensive and often proprietary. However, this guide outlines the general methodologies for key experiments based on available literature.

Thermogravimetric Analysis (TGA) for Thermal Decomposition

Thermogravimetric analysis is employed to study the thermal stability and decomposition of **zinc sulfate monohydrate**.

- Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This allows for the determination of dehydration and decomposition temperatures.
- Methodology Outline:
 - A small, precisely weighed sample of **zinc sulfate monohydrate** (e.g., ~5 mg) is placed in a TGA instrument crucible.
 - The sample is heated at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., inert nitrogen).

- The instrument records the mass of the sample as the temperature increases.
- The resulting TGA curve plots mass loss versus temperature, revealing the temperatures at which dehydration and decomposition occur.

Complexometric Titration for Assay

The purity of **zinc sulfate monohydrate** can be determined by complexometric titration.

- Principle: This method involves the titration of zinc ions (Zn^{2+}) with a complexing agent, typically ethylenediaminetetraacetic acid (EDTA), in the presence of a metal indicator. The color change of the indicator signals the endpoint of the titration.
- Methodology Outline:
 - A known weight of **zinc sulfate monohydrate** is dissolved in deionized water.
 - An appropriate buffer solution (e.g., ammonia-ammonium chloride buffer) is added to maintain a constant pH.
 - A metal indicator, such as Eriochrome Black T, is added to the solution.
 - The solution is titrated with a standardized EDTA solution.
 - The endpoint is reached when the indicator changes color (e.g., from wine red to blue), indicating that all the zinc ions have been complexed by the EDTA.
 - The concentration of zinc sulfate in the sample is calculated from the volume of EDTA solution used.

pH Measurement

The pH of an aqueous solution of **zinc sulfate monohydrate** is a key characteristic.

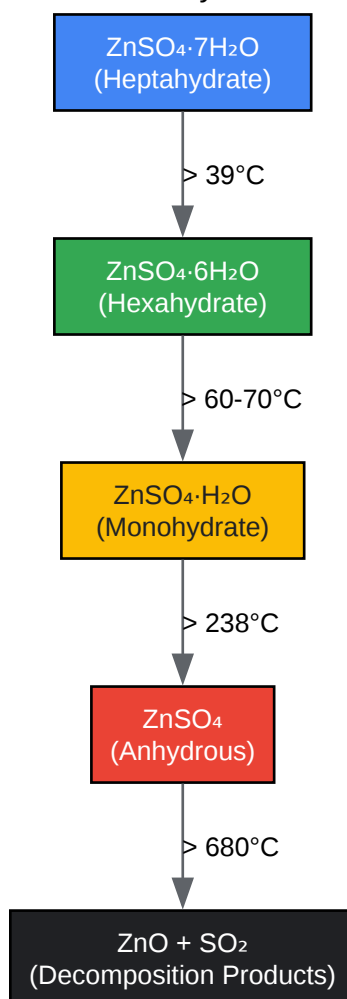
- Principle: The pH is a measure of the hydrogen ion concentration in a solution and is determined using a calibrated pH meter.
- Methodology Outline:

- A solution of known concentration (e.g., 50 g/L) is prepared by dissolving **zinc sulfate monohydrate** in deionized water at a specific temperature (e.g., 20°C).
- A calibrated pH meter with a glass electrode is immersed in the solution.
- The pH reading is recorded once it stabilizes.

Logical Relationships of Chemical Properties

The chemical properties of zinc sulfate are interconnected. The following diagram illustrates the relationship between temperature, hydration state, and decomposition of zinc sulfate.

Relationship of Zinc Sulfate Hydrates and Decomposition



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Caption: Thermal transitions of zinc sulfate hydrates leading to decomposition.

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